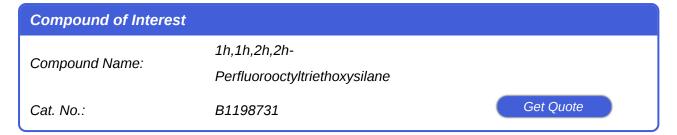


1h,1h,2h,2h-Perfluorooctyltriethoxysilane fundamental properties

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide to the Fundamental Properties of **1H,1H,2H,2H- Perfluorooctyltriethoxysilane**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core fundamental properties of **1H,1H,2H,2H-Perfluorooctyltriethoxysilane** (PFOTES), a fluorinated silane widely utilized for surface modification. The information is curated for researchers, scientists, and professionals in drug development who require a detailed understanding of this compound for various applications, including the surface treatment of materials to achieve hydrophobicity and oleophobicity.

Chemical and Physical Properties

1H,1H,2H,2H-Perfluorooctyltriethoxysilane, also known as PFOTES, is a versatile organosilane compound valued for its ability to create low surface energy coatings.[1] Its unique structure, featuring a perfluorinated tail and a triethoxysilane head group, allows for the formation of stable, self-assembled monolayers (SAMs) on various substrates.[1]

Quantitative Data Summary



The following tables summarize the key physical and chemical properties of **1H,1H,2H,2H-Perfluorooctyltriethoxysilane**.

Table 1: Physical Properties of 1H,1H,2H,2H-Perfluorooctyltriethoxysilane

Property	Value
Molecular Formula	C14H19F13O3Si
Molecular Weight	510.36 g/mol [2]
Appearance	Colorless to yellow liquid[3]
Density	1.3299 g/mL at 25 °C
Boiling Point	220 °C[4]
Melting Point	< -38 °C[4]
Refractive Index	n20/D 1.344
Viscosity	3.5 cSt at 40°C[2]

Table 2: Chemical and Safety Properties of 1H,1H,2H,2H-Perfluorooctyltriethoxysilane



Property	Description
CAS Number	51851-37-7
Synonyms	Triethoxy(1H,1H,2H,2H-perfluoro-1-octyl)silane, Triethoxy(3,3,4,4,5,5,6,6,7,7,8,8,8-tridecafluoro- 1-octyl)silane
Solubility	Reacts with water. Soluble in alcohols, aromatic and aliphatic hydrocarbons.
Reactivity	Moisture sensitive. Hydrolyzes in the presence of water to form silanols, which then condense to form a polysiloxane network.
Hazard Summary	Causes skin and eye irritation. May cause respiratory irritation.[5]
Flash Point	97 °C

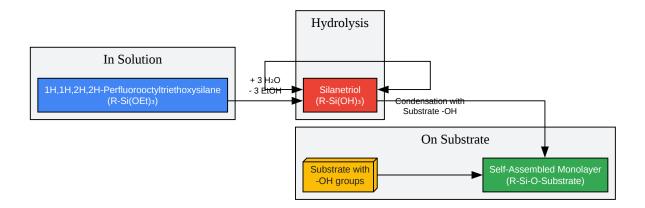
Signaling Pathways and Experimental Workflows

The primary mechanism by which **1H,1H,2H,2H-Perfluorooctyltriethoxysilane** modifies surfaces is through a hydrolysis and condensation process, leading to the formation of a self-assembled monolayer (SAM). This process can be visualized as a logical workflow.

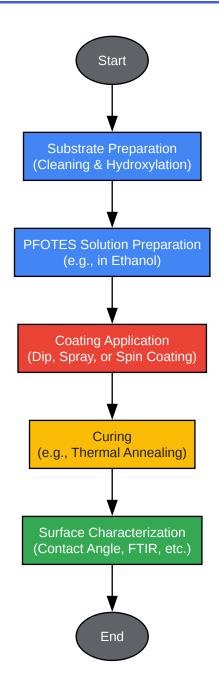
Hydrolysis and Condensation Pathway

The triethoxy groups of the silane molecule hydrolyze in the presence of water (often trace amounts on the substrate surface) to form reactive silanol groups (-Si-OH). These silanols then condense with hydroxyl groups on the substrate surface and with each other to form stable siloxane bonds (Si-O-Si), creating a durable, covalently bonded monolayer.









Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References



- 1. chinacouplingagents.com [chinacouplingagents.com]
- 2. datasheets.scbt.com [datasheets.scbt.com]
- 3. alfa-chemistry.com [alfa-chemistry.com]
- 4. 1H,1H,2H,2H-Perfluorooctyltriethoxysilane CAS#: 51851-37-7 [m.chemicalbook.com]
- 5. 1H,1H,2H,2H-全氟辛基三乙氧基硅烷 98% | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [1h,1h,2h,2h-Perfluorooctyltriethoxysilane fundamental properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1198731#1h-1h-2h-2h-perfluorooctyltriethoxysilane-fundamental-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com